

Application Notes and Protocols: Diallyl Phthalate as a Crosslinking Agent in Polyester Resins

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Compound of Interest

Compound Name: *Diallyl phthalate*

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These application notes provide a comprehensive overview and detailed experimental protocols for utilizing **diallyl phthalate** (DAP) as a crosslinking agent in the formulation of unsaturated polyester resins. This document is intended to guide professionals in research and development through the synthesis, curing, and characterization of these thermosetting polymers, highlighting the advantages of DAP in achieving enhanced material properties.

Introduction

Unsaturated polyester resins (UPRs) are a versatile class of thermosetting polymers widely employed in composites, coatings, and various industrial applications. Their final properties are significantly influenced by the choice of the crosslinking agent, which bridges the linear polyester chains to form a rigid three-dimensional network. While styrene has traditionally been the most common reactive monomer for this purpose, concerns over its volatility and shrinkage during curing have led to the exploration of alternatives.

Diallyl phthalate (DAP) emerges as a superior crosslinking agent, offering several distinct advantages:

- **Low Volatility:** DAP has a significantly lower vapor pressure compared to styrene, resulting in reduced odor and a safer working environment.[\[1\]](#)

- **Reduced Shrinkage:** Resins cured with DAP exhibit lower shrinkage during polymerization, leading to improved dimensional stability and reduced internal stresses in the final product. [1][2]
- **Enhanced Properties:** DAP-crosslinked polyester resins demonstrate excellent electrical insulation properties, high heat resistance, and superior dimensional stability, even in high-humidity conditions. [1][3][4]
- **Room Temperature Stability:** DAP is stable at room temperature, allowing for the formulation of premixed or pre-impregnated resins with a longer shelf life. [1][3][4]

This document will detail the chemical principles, experimental procedures, and expected outcomes when using **diallyl phthalate** as a crosslinking agent for unsaturated polyester resins.

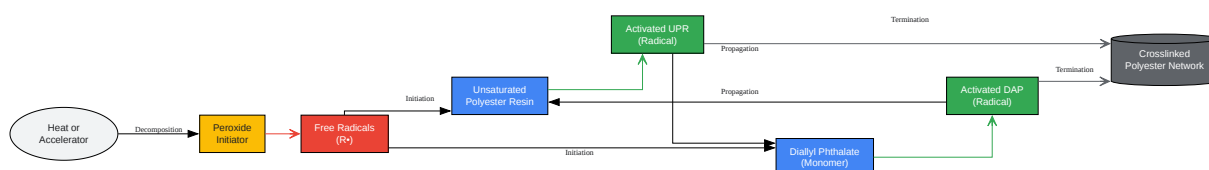
Chemical and Physical Properties of Diallyl Phthalate

A summary of the key physical and chemical properties of **diallyl phthalate** is presented in Table 1. This data is essential for handling, storage, and processing of the monomer.

Property	Value
Molecular Formula	C ₁₄ H ₁₄ O ₄
Molecular Weight	246.26 g/mol [1]
Appearance	Clear, pale-yellow oily liquid [1]
Density (20°C)	1.120 ± 0.003 g/cm ³ [3]
Boiling Point (0.53 kPa)	157-165 °C [3]
Flash Point (open cup)	163 °C [3]
Viscosity (20°C)	12-14 mPa·s [3]
Solubility	Insoluble in water [3]

Crosslinking Mechanism

The crosslinking of unsaturated polyester resins with **diallyl phthalate** proceeds via a free-radical polymerization mechanism. This process is typically initiated by the addition of a peroxide initiator, which decomposes upon heating or through the action of an accelerator to form free radicals. These radicals then attack the double bonds within the polyester backbone and the allyl groups of the DAP monomer, initiating a chain reaction that results in the formation of a highly crosslinked, insoluble, and infusible thermoset network.



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Caption: Free-radical crosslinking mechanism of UPR with DAP.

Experimental Protocols

The following sections provide detailed protocols for the synthesis of an unsaturated polyester resin and its subsequent crosslinking with **diallyl phthalate**.

Protocol 1: Synthesis of Unsaturated Polyester Resin

This protocol describes a two-stage melt condensation polymerization process to synthesize the unsaturated polyester backbone.

Materials:

- Maleic anhydride (unsaturated dicarboxylic anhydride)
- Phthalic anhydride (saturated dicarboxylic anhydride)

- Propylene glycol
- Titanium (IV) butoxide (catalyst)
- Hydroquinone (inhibitor)
- Toluene (for azeotropic removal of water)

Equipment:

- Glass reactor equipped with a mechanical stirrer, thermometer, nitrogen inlet, and a Dean-Stark trap with a condenser
- Heating mantle
- Vacuum pump

Procedure:

- **Reactor Charging:** Charge the reactor with the desired molar ratios of maleic anhydride, phthalic anhydride, and propylene glycol. A typical starting molar ratio is 1:1:2.2 (unsaturated anhydride:saturated anhydride:glycol).[\[5\]](#)
- **Catalyst and Solvent Addition:** Add the titanium (IV) butoxide catalyst (typically 0.05-0.1% by weight of total reactants) and toluene to the mixture.[\[6\]](#)
- **First Stage (Esterification):** Under a gentle stream of nitrogen, heat the mixture to 150-160°C with continuous stirring. Water will be removed azeotropically with toluene and collected in the Dean-Stark trap.[\[5\]](#)[\[6\]](#)
- **Second Stage (Polycondensation):** After the initial esterification, gradually increase the temperature to 190-220°C to facilitate polycondensation.[\[6\]](#) Once the rate of water distillation slows, a vacuum can be applied to aid in the removal of the remaining water and drive the reaction to completion.[\[5\]](#)
- **Monitoring the Reaction:** Periodically measure the acid value of the resin. The reaction is considered complete when the acid value drops below 50 mg KOH/g.[\[5\]](#)

- Cooling and Inhibition: Once the target acid value is reached, cool the reactor to below 100°C. Add a small amount of hydroquinone (100-200 ppm) to prevent premature gelation during storage.[5]

Protocol 2: Formulation and Curing of DAP-Crosslinked Polyester Resin

This protocol details the process of mixing the synthesized unsaturated polyester resin with **diallyl phthalate** and initiating the curing process.

Materials:

- Synthesized unsaturated polyester resin
- **Diallyl phthalate** (DAP)
- Benzoyl peroxide (BPO) (for high-temperature cure)
- Methyl ethyl ketone peroxide (MEKP) (for room-temperature cure)
- Cobalt octoate or cobalt naphthenate (accelerator for room-temperature cure)

Equipment:

- Mixing vessel
- Molds for sample casting
- Oven (for thermal curing)

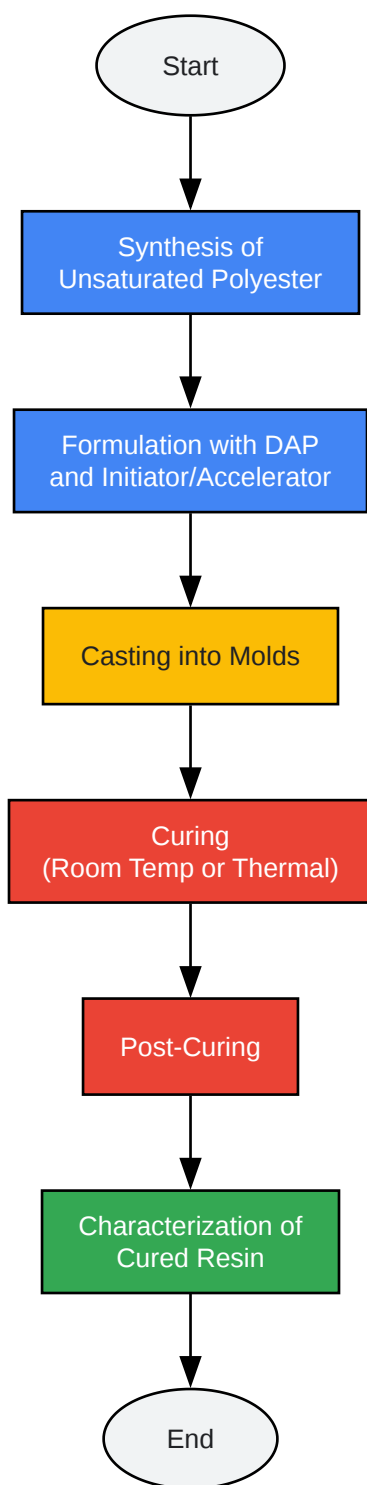
Procedure:

- Resin Formulation:
 - In a mixing vessel, combine the unsaturated polyester resin with the desired weight percentage of **diallyl phthalate**. A common starting range is 10-50 wt% of DAP based on the total resin weight.[7]

- Mix thoroughly until a homogeneous solution is obtained. Gentle heating to 40-50°C can aid in dissolution.^[7]
- Curing - High-Temperature Method:
 - Add the radical initiator, such as benzoyl peroxide (BPO), to the resin mixture. A typical concentration for BPO is 1-2 wt% of the total resin mass.^[7]
 - Mix thoroughly to ensure even distribution of the initiator.
 - Pour the resin mixture into the desired molds.
 - Place the molds in an oven at a temperature between 80°C and 130°C.^[7] Curing time will vary from 1 to several hours depending on the temperature and initiator concentration.
 - For optimal mechanical properties, a post-curing step is recommended. Heat the cured samples at a temperature slightly above their glass transition temperature for 2-4 hours.^[7]
- Curing - Room-Temperature Method:
 - Add the accelerator, such as cobalt octoate (approximately 0.1-0.5 wt%), to the resin mixture and stir until homogeneously dispersed.^{[6][7]}
 - Caution: Never mix the initiator and accelerator directly as this can cause an explosive reaction.^[7]
 - Just before application, add the MEKP initiator (typically 1-2 wt% of the resin) and mix thoroughly but gently to avoid introducing excessive air bubbles.^[6]
 - Pour the catalyzed resin into a mold or apply it to the desired substrate.
 - Allow the resin to cure at room temperature for 24 hours.^[6] A post-curing step at 80-120°C for several hours is recommended to achieve optimal properties.^[6]

Experimental Workflow

The general workflow for preparing and characterizing a DAP-crosslinked polyester resin is illustrated below.



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Caption: General workflow for DAP-crosslinked polyester resin.

Expected Effects on Resin Properties

The incorporation of **diallyl phthalate** as a crosslinking agent has a significant impact on the final properties of the cured polyester resin. The following table summarizes the expected trends based on available literature.

Property	Effect of Increasing DAP Concentration	Rationale
Mechanical Strength	Increase	Higher crosslink density leads to a more rigid and stronger material.[8]
Flexibility	Decrease	A more densely crosslinked network restricts chain mobility, reducing flexibility.[7]
Glass Transition Temp. (Tg)	Increase	Increased crosslink density restricts segmental motion, raising the Tg.[6]
Thermal Stability	Increase	The stable, three-dimensional network formed by DAP enhances the material's resistance to thermal degradation. DAP resin is thermally stable up to approximately 340°C.[1][6]
Chemical Resistance	Increase	A higher crosslink density reduces the free volume and hinders the penetration of solvents and chemicals.[1]
Electrical Insulation	Improvement	DAP provides excellent electrical insulating properties, including high insulation resistance and low electrical losses.[1][3][4]

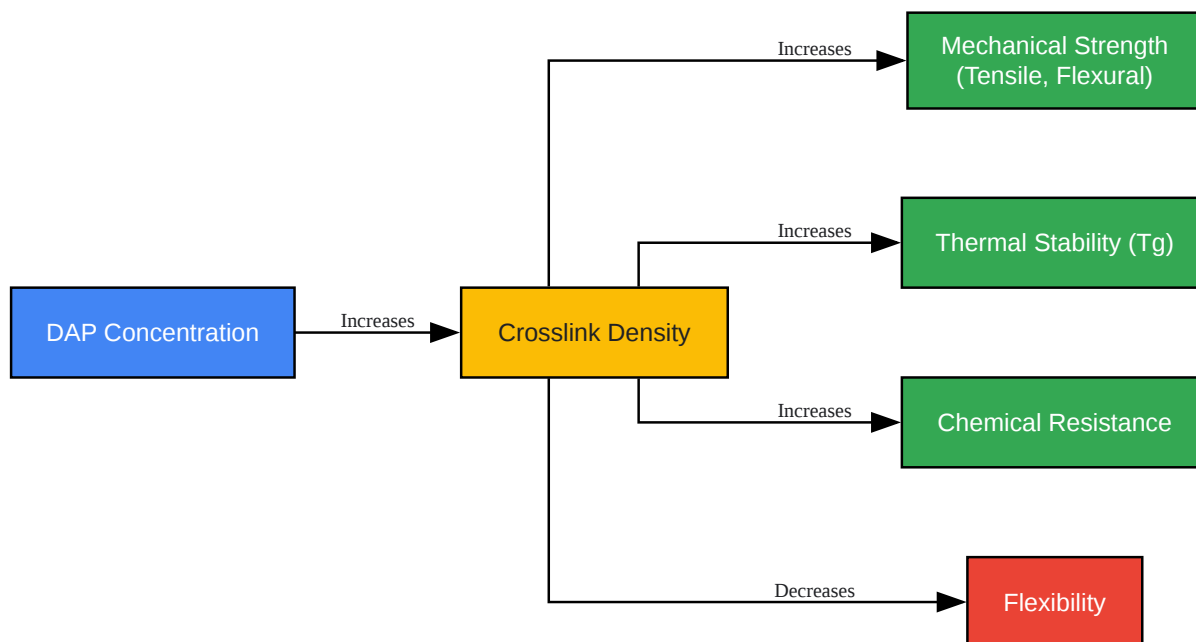
Quantitative Data on Modified Polyester Resins

The following table presents typical quantitative data for unsaturated polyester resins modified with **diallyl phthalate**. It is important to note that exact values will vary depending on the specific polyester formulation, DAP concentration, curing conditions, and testing methods employed.

Property	Value	Test Method
Tensile Strength	63 MPa (neat resin)	ASTM D638
Flexural Strength	78 MPa (neat resin)	ASTM D790
Impact Strength	63 - 125 kJ/m ²	ASTM D256
Thermal Decomposition Temp.	Approx. 340 °C[6]	Thermogravimetric Analysis (TGA)
Shrinkage on Cure	Up to 25% less than styrene-crosslinked resins[2]	Volumetric or linear measurement

Logical Relationships

The relationship between the concentration of the crosslinking agent (DAP) and the resulting material properties can be visualized as follows:



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Caption: Effect of DAP concentration on resin properties.

Conclusion

Diallyl phthalate serves as an excellent alternative to styrene for the crosslinking of unsaturated polyester resins, offering significant improvements in material properties and processing safety. The protocols and data presented in these application notes provide a solid foundation for researchers and scientists to explore and optimize the use of DAP in their specific applications, leading to the development of high-performance thermoset materials.

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